

# Personal protective equipment for handling Pr 104

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## Compound of Interest

Compound Name: Pr 104

Cat. No.: B1678026

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## Essential Safety Protocols for Handling PR-104

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical guidance for the handling of PR-104, a potent hypoxia-activated prodrug of a nitrogen mustard.<sup>[1]</sup> Due to its cytotoxic nature, adherence to these protocols is imperative to ensure personnel safety, prevent environmental contamination, and maintain regulatory compliance. PR-104 and its active metabolites are DNA cross-linking agents, which are classified as hazardous substances.<sup>[1][2][3]</sup>

## Personal Protective Equipment (PPE)

The primary defense against exposure to PR-104 is the consistent and correct use of appropriate Personal Protective Equipment (PPE). A risk assessment should be conducted for all planned work. The following table summarizes the minimum required PPE for various laboratory operations involving PR-104.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving & Storage	Safety glasses with side shields	Single pair of chemotherapy-rated nitrile or neoprene gloves	Laboratory coat	Not generally required
Weighing (Solid)	Chemical splash goggles	Double-gloving with chemotherapy-rated nitrile or neoprene gloves	Disposable solid-front gown with tight-fitting cuffs	NIOSH-approved N95 or higher respirator within a certified chemical fume hood or glove box
Dissolution (in solvent)	Chemical splash goggles	Double-gloving with chemotherapy-rated nitrile or neoprene gloves	Disposable solid-front gown with tight-fitting cuffs	Required if not performed in a certified chemical fume hood
In Vitro Experiments	Safety glasses with side shields	Chemotherapy-rated nitrile or neoprene gloves	Laboratory coat	Not generally required if handled in solution within a biosafety cabinet
In Vivo Experiments	Chemical splash goggles	Double-gloving with chemotherapy-rated nitrile or neoprene gloves	Disposable solid-front gown with tight-fitting cuffs	Required for procedures with a potential for aerosolization
Waste Disposal	Chemical splash goggles	Double-gloving with chemotherapy-rated nitrile or neoprene gloves	Laboratory coat	Required if handling solid waste outside of a fume hood

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Spill Cleanup	Chemical splash goggles and face shield	Double-gloving with heavy-duty, chemical-resistant gloves (e.g., butyl rubber)	Chemical-resistant apron or coveralls	NIOSH-approved respirator with appropriate cartridges
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## Experimental Protocols: Safe Handling of PR-104

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Wear a lab coat and a single pair of chemotherapy-rated gloves when handling the sealed container.
- Store PR-104 in a designated, locked, and well-ventilated area, segregated from incompatible materials.
- The storage area should be clearly labeled with a "Cytotoxic Agent" warning sign.

### 2. Weighing the Solid Compound:

- Crucial: All weighing of solid PR-104 must be performed in a certified chemical fume hood or a glove box to minimize the risk of inhalation.
- Don the appropriate PPE as specified in the table, including double gloves and a respirator.
- Use dedicated weighing tools (e.g., spatulas, weigh paper).
- After weighing, carefully clean the balance and the surrounding area with a suitable deactivating solution, followed by a standard cleaning agent.

### 3. Dissolution:

- Conduct all dissolution procedures within a certified chemical fume hood.

- Slowly add the solvent to the vial containing the pre-weighed PR-104 to prevent splashing.
- Securely cap the vial before vortexing or sonicating to ensure complete dissolution.

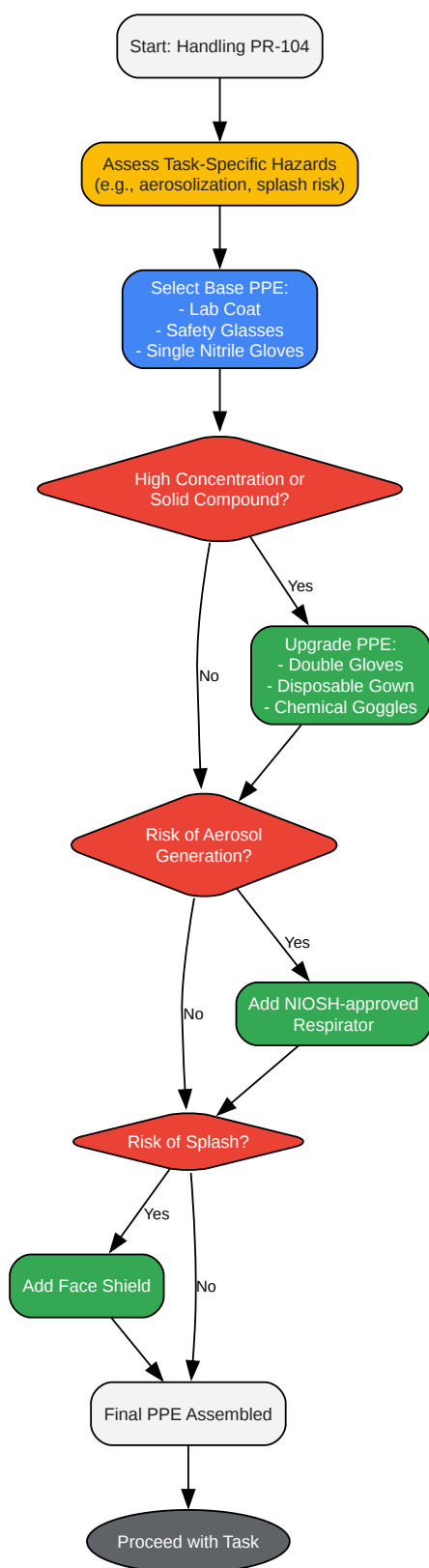
#### 4. Use in Experiments:

- When handling solutions of PR-104, always wear the minimum required PPE.
- Avoid the creation of aerosols.
- For in vivo studies, administer the compound in a well-ventilated area and treat all animal waste as potentially contaminated for a designated period post-administration.

#### 5. Decontamination and Disposal:

- All disposable materials that have come into contact with PR-104 (e.g., pipette tips, tubes, gloves, gowns) must be disposed of as cytotoxic waste.[\[4\]](#)[\[5\]](#)
- Cytotoxic waste should be placed in clearly labeled, leak-proof, and puncture-resistant containers, often color-coded purple.[\[5\]](#)
- Decontaminate all non-disposable equipment with an appropriate and validated deactivating solution.
- The final disposal method for cytotoxic waste is typically high-temperature incineration.[\[6\]](#)[\[7\]](#)
- Follow all institutional, local, and national regulations for hazardous waste disposal.[\[4\]](#)[\[5\]](#)[\[7\]](#)

## Signaling Pathways and Experimental Workflows



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Caption: Logical workflow for selecting appropriate PPE when handling PR-104.

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